

Technical Whitepaper: 6-Aminoundecane (CAS 33788-00-0)

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Compound of Interest

Compound Name: 6-Aminoundecane

Cat. No.: B1267033

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Aminoundecane, with the CAS registry number 33788-00-0, is a primary aliphatic amine. Structurally, it is an undecane chain where a hydrogen atom on the sixth carbon has been substituted with an amino group. This compound is also known by its synonyms, including 6-Undecylamine and 1-Pentylhexylamine.^{[1][2][3]} Its chemical formula is C₁₁H₂₅N.^{[1][4][5]} This document provides a comprehensive overview of its known properties, safety information, and potential, albeit not extensively documented, areas of application for research and development.

Physicochemical Properties

The fundamental physicochemical properties of **6-Aminoundecane** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C11H25N	[1][4][5]
Molecular Weight	171.32 g/mol	[1][6][7]
IUPAC Name	undecan-6-amine	[7][8]
Synonyms	6-Undecylamine, 1-Pentylhexylamine	[1][2][3]
CAS Number	33788-00-0	[1][4]
Physical Form	Colorless to yellow liquid or semi-solid or solid	[4]
Boiling Point	158°C at 28 mmHg	[2]
Density	0.79 g/cm ³ (Predicted: 0.799±0.06 g/cm ³)	[2][6]
Refractive Index	1.44 (Range: 1.4340 to 1.4380)	[2][6]
Flash Point	93°C	[6]
pKa	11.13±0.35 (Predicted)	[2]
InChI Key	GFBRYGJZWXLRFU-UHFFFAOYSA-N	[1][4]

Spectroscopic Data

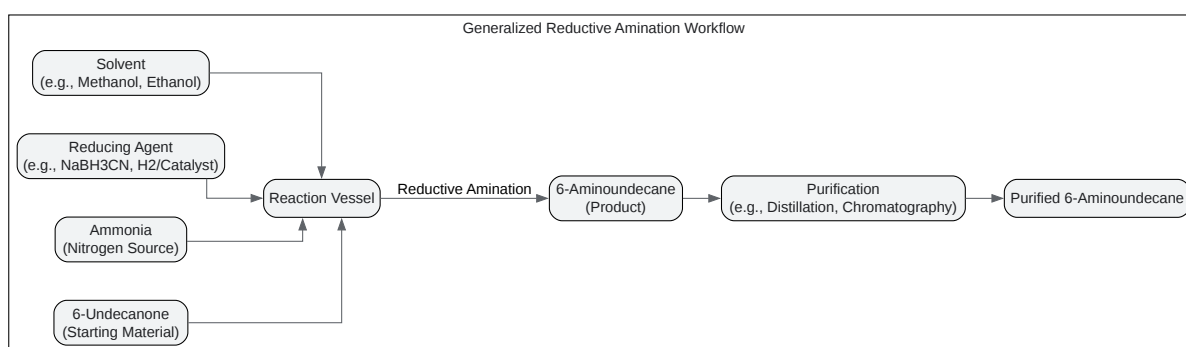
Spectroscopic data is essential for the identification and characterization of **6-Aminoundecane**. The National Institute of Standards and Technology (NIST) provides mass spectrum and IR spectrum data for this compound.[1][9]

Synthesis

While specific, detailed experimental protocols for the synthesis of **6-Aminoundecane** are not readily available in the public domain, a general and common method for the synthesis of similar secondary amines is through the reductive amination of a corresponding ketone. In the

case of **6-Aminoundecane**, this would involve the reductive amination of 6-undecanone. This process typically utilizes a reducing agent in the presence of ammonia.

A generalized workflow for such a synthesis is depicted below:



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Generalized synthesis workflow for **6-Aminoundecane**.

Applications in Research and Drug Development

Currently, there is limited specific information in peer-reviewed literature detailing the applications of **6-Aminoundecane** in drug development or its involvement in specific signaling pathways. However, long-chain aliphatic amines are a class of compounds with diverse applications. They can serve as building blocks in organic synthesis, precursors for surfactants, and as components in the development of novel materials.

In the context of drug discovery, the lipophilic undecyl chain of **6-Aminoundecane** could be utilized to increase the lipophilicity of a parent drug molecule, potentially improving its pharmacokinetic properties.^[10] This is a common strategy in medicinal chemistry to enhance the absorption, distribution, metabolism, and excretion (ADME) profile of a drug candidate.

The primary amine group offers a reactive handle for further chemical modifications, allowing for its conjugation to other molecules of interest.

Safety and Handling

6-Aminoundecane is classified as a hazardous substance. It is corrosive and can cause severe skin burns and eye damage.^[7]

Hazard Statements:

- H227: Combustible liquid.^{[2][4]}
- H314: Causes severe skin burns and eye damage.^{[2][4][7]}

Precautionary Statements: A comprehensive list of precautionary statements can be found on the material safety data sheets (MSDS) provided by suppliers.^{[2][4]} Key precautions include wearing appropriate personal protective equipment (PPE), ensuring adequate ventilation, and avoiding contact with skin and eyes.

Storage: It is recommended to store **6-Aminoundecane** in a dark place under an inert atmosphere at room temperature.^[4] Some suppliers recommend storage at 2-8°C and protection from light.^[2]

Conclusion

6-Aminoundecane is a primary aliphatic amine with well-defined physicochemical properties. While its specific applications in drug development and involvement in biological pathways are not extensively documented, its chemical structure suggests potential as a synthetic building block and a modifying agent in medicinal chemistry. Researchers working with this compound should adhere to strict safety protocols due to its corrosive nature. Further investigation is warranted to explore the full potential of **6-Aminoundecane** in various scientific and industrial applications.

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